

Application Notes and Protocols for Sevabertinib Stock Solution Preparation in Cell Culture

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Sevabertinib (also known as BAY 2927088) is a potent and reversible dual inhibitor of the epidermal growth factor receptor (EGFR) and human epidermal growth factor receptor 2 (HER2) tyrosine kinases.[1][2] It is a crucial tool in in-vitro studies for non-small cell lung cancer and other cancers harboring EGFR or HER2 mutations.[1][3] Proper preparation of a sterile, accurate stock solution is the first critical step for obtaining reliable and reproducible results in cell-based assays.

This document provides a detailed protocol for the preparation, storage, and handling of **Sevabertinib** stock solutions for use in cell culture applications.

Physicochemical and Solubility Data

A summary of the key quantitative data for **Sevabertinib** is presented in the table below for easy reference.



| Property | Value | Citations |
|---------------------------|---|-----------|
| Molecular Formula | C24H25CIN4O5 | [4] |
| Molecular Weight | 484.93 g/mol | [5][6] |
| Appearance | Solid | [5] |
| Recommended Solvent | Dimethyl sulfoxide (DMSO) | [7] |
| Solubility in DMSO | ≥ 48 mg/mL (approximately 98.98 mM) | [7] |
| Storage of Powder | Store at -20°C for up to 3 years. | |
| Storage of Stock Solution | Aliquot and store at -80°C for up to 1 year. Avoid repeated freeze-thaw cycles. | |

Experimental Protocol: Preparation of a 10 mM Sevabertinib Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Sevabertinib** in DMSO. This is a common stock concentration for in-vitro studies.

Materials:

- Sevabertinib powder
- Anhydrous or sterile dimethyl sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes (e.g., 1.5 mL or 2 mL)
- Calibrated analytical balance
- · Sterile pipette tips
- Vortex mixer



 Personal protective equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Procedure:

- Pre-weighing Preparations:
 - Bring the **Sevabertinib** powder vial to room temperature before opening to prevent condensation.
 - Work in a clean and sterile environment, such as a laminar flow hood or biosafety cabinet, to maintain the sterility of the stock solution.
- Weighing Sevabertinib:
 - Carefully weigh out the desired amount of **Sevabertinib** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.85 mg of **Sevabertinib**.
 - Calculation:
 - Volume (L) x Concentration (mol/L) = Moles
 - 0.001 L x 0.010 mol/L = 0.00001 mol
 - Moles x Molecular Weight (g/mol) = Mass (g)
 - 0.00001 mol x 484.93 g/mol = 0.00485 g = 4.85 mg
- Dissolving in DMSO:
 - Transfer the weighed Sevabertinib powder into a sterile microcentrifuge tube.
 - Add the calculated volume of sterile DMSO to the tube. For the example above, you would add 1 mL of DMSO.
 - Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary. Visually inspect the solution

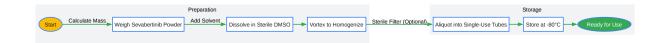


to ensure there are no visible particles.

- Sterilization (Optional but Recommended):
 - \circ While many researchers find that dissolving in 100% DMSO is sufficient to maintain sterility, for long-term experiments or sensitive cell lines, filtering the stock solution through a 0.22 μ m sterile syringe filter is an additional precaution. Ensure the filter is compatible with DMSO.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile microcentrifuge tubes.
 - Clearly label each aliquot with the compound name, concentration, date of preparation, and your initials.
 - Store the aliquots at -80°C for long-term storage (up to one year). For short-term use, storage at -20°C is also acceptable.

Experimental Workflow

The following diagram illustrates the key steps in the preparation of a **Sevabertinib** stock solution.



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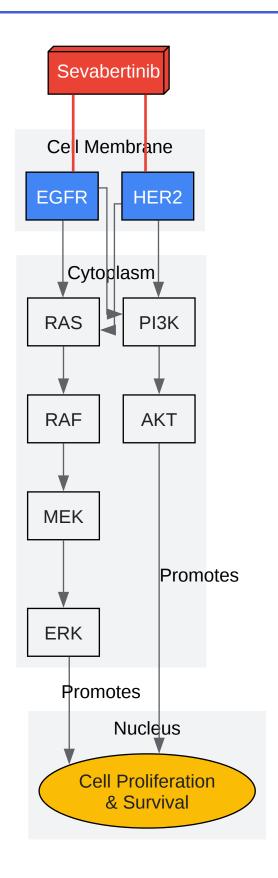
Caption: Workflow for **Sevabertinib** stock solution preparation.



Mechanism of Action: EGFR and HER2 Signaling Inhibition

Sevabertinib exerts its anti-cancer effects by inhibiting the tyrosine kinase activity of both EGFR and HER2.[6] This dual inhibition blocks downstream signaling pathways that are critical for cell proliferation, survival, and growth. The simplified diagram below illustrates the targeted pathways.





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Caption: Sevabertinib inhibits EGFR and HER2 signaling pathways.



Conclusion

The protocol outlined in this document provides a comprehensive guide for the preparation of **Sevabertinib** stock solutions for cell culture experiments. Adherence to these guidelines for accurate calculations, sterile technique, and proper storage will contribute to the integrity and reproducibility of your research findings. Always refer to the specific product information sheet provided by the manufacturer for any lot-specific details.

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